

Rociletinib Technical Support Center: Solubility and Formulation Guide

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Compound of Interest

Compound Name: Rociletinib

Cat. No.: B611991

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Welcome to the technical support center for **rociletinib**. This resource is designed to assist researchers, scientists, and drug development professionals with the effective laboratory use of **rociletinib**, focusing on solubility and formulation for experimental studies.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **rociletinib**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **rociletinib** stock solutions. **Rociletinib** exhibits high solubility in DMSO.^[1] For optimal results, use fresh, anhydrous DMSO, as it can absorb moisture, which may reduce the solubility of the compound.
^[1]

Q2: Can I dissolve **rociletinib** in aqueous solutions like PBS or water?

A2: **Rociletinib** is insoluble in water.^{[1][2]} Therefore, direct dissolution in phosphate-buffered saline (PBS) or other aqueous buffers is not recommended as it will result in poor solubility and potential precipitation.

Q3: Is **rociletinib** soluble in ethanol?

A3: No, **rociletinib** is reported to be insoluble in ethanol.^{[1][2]}

Q4: My **rociletinib** solution in DMSO appears cloudy or has precipitated. What should I do?

A4: Cloudiness or precipitation can occur for a few reasons. First, ensure that the DMSO used is of high purity and anhydrous, as absorbed water can decrease solubility.[1] Second, gentle warming and sonication can aid in complete dissolution, especially for higher concentrations.[3] If precipitation occurs upon dilution into aqueous media for cell culture, ensure the final DMSO concentration is kept low (typically below 0.5%) and that the dilution is done rapidly with thorough mixing.

Q5: How should I store my **rociletinib** stock solution?

A5: **Rociletinib** stock solutions in DMSO should be stored at -20°C or -80°C for long-term stability.[4] It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Solubility Data

The following table summarizes the solubility of **rociletinib** in common laboratory solvents.

Solvent	Solubility	Notes
DMSO	100 mg/mL (180.0 mM)[1]	Can be increased to 125 mg/mL with ultrasonication and warming to 60°C.[3] Use fresh DMSO to avoid reduced solubility due to moisture absorption.[1]
Water	Insoluble (<1 mg/mL)[1][2]	
Ethanol	Insoluble (<1 mg/mL)[1][2]	

Note: The hydrobromide salt of **rociletinib** shows solubility of ≥ 59 mg/mL in DMSO and is also insoluble in water (< 0.1 mg/mL).[5]

Experimental Protocols

In Vitro Formulation: Preparation of Rociletinib Stock Solution

This protocol describes the preparation of a 10 mM **rociletinib** stock solution in DMSO.

Materials:

- **Rociletinib** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **rociletinib** powder. For example, to prepare 1 mL of a 10 mM stock solution (**Rociletinib** MW: 555.55 g/mol), you would need 5.56 mg of **rociletinib**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **rociletinib** powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to facilitate dissolution.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

In Vivo Formulation: Preparation for Oral Gavage

For animal studies, **rociletinib** can be formulated for oral administration. It's important to note that a hydrobromide salt form of **rociletinib** has been developed to improve its pharmacokinetic properties.[6] Below are two example vehicle formulations.

Formulation 1: PEG300/Tween-80/Saline Vehicle

This formulation results in a clear solution.^[3]

Materials:

- **Rociletinib** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **rociletinib** in DMSO (e.g., 25 mg/mL).
- In a separate tube, prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Add the **rociletinib** stock solution to the vehicle to achieve the final desired concentration. For example, to achieve a final concentration of 2.5 mg/mL, add 1 part of the 25 mg/mL stock to 9 parts of the vehicle.
- Vortex the final formulation thoroughly to ensure a homogenous solution.

Formulation 2: Corn Oil Vehicle

This formulation also results in a clear solution.^[3]

Materials:

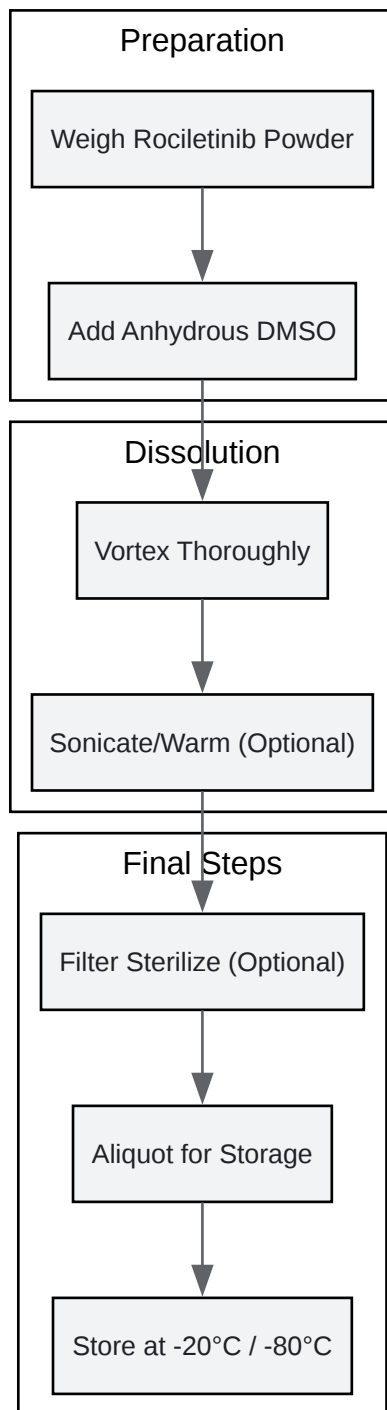
- **Rociletinib** powder
- DMSO
- Corn oil

Procedure:

- Prepare a stock solution of **rociletinib** in DMSO (e.g., 25 mg/mL).
- In a separate tube, prepare the vehicle by mixing 10% DMSO with 90% corn oil.
- Add the **rociletinib** stock solution to the vehicle to achieve the desired final concentration.
- Vortex the final formulation thoroughly.

Visualized Workflows

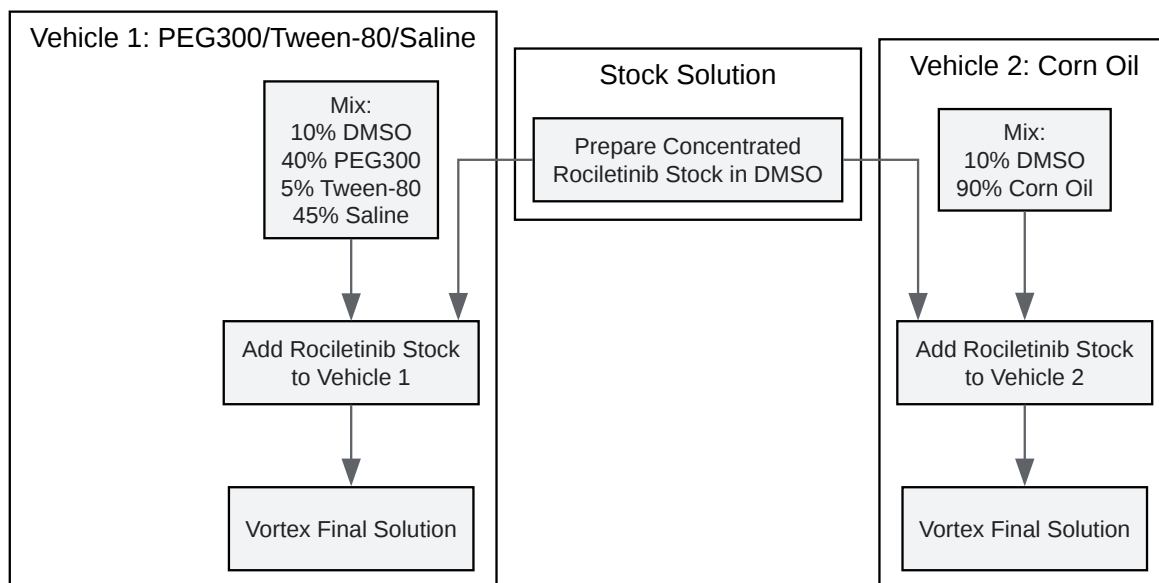
Workflow for In Vitro Rociletinib Solution Preparation



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Caption: Workflow for preparing **rociletinib** stock solutions for in vitro use.

Workflow for In Vivo Rociletinib Oral Formulation



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Caption: Workflow for preparing **rociletinib** oral formulations for in vivo studies.

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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 3. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 5. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- 6. [fda.gov](https://www.fda.gov) [fda.gov]

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